

Technical Guide: Physicochemical Properties of 1,5-Dimethoxypentane

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Compound of Interest

Compound Name: 1,5-Dimethoxypentane

Cat. No.: B089389

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Audience: Researchers, scientists, and drug development professionals.

Abstract

This technical guide provides a comprehensive overview of the key physicochemical properties of **1,5-dimethoxypentane** (CAS No: 111-89-7), specifically its boiling point and density. This document outlines the standard experimental methodologies for the determination of these properties, intended to support laboratory research and development activities. All quantitative data is presented in a clear, tabular format, and a logical workflow for property determination is provided as a visual diagram.

Introduction

1,5-Dimethoxypentane, also known as pentamethylene glycol dimethyl ether, is an aliphatic diether with the chemical formula $C_7H_{16}O_2$.^[1] Its utility in various chemical processes necessitates accurate data regarding its physical properties. Boiling point and density are fundamental parameters crucial for process design, purification, reaction monitoring, and ensuring the quality and purity of materials in research and manufacturing. This guide serves as a centralized resource for these critical data points and the standardized methods for their verification.

Physicochemical Data

The essential physical properties of **1,5-dimethoxypentane** are summarized below. The data presented are collated from publicly available scientific literature and chemical supplier specifications.

Table 1: Physical Properties of **1,5-Dimethoxypentane**

Property	Value	Conditions	Reference(s)
Boiling Point	161 °C	At standard atmospheric pressure	[2][3][4]
155 °C	Not specified	[5]	
Density	0.843 g/mL	At 25 °C	[2][3][4]
Molecular Weight	132.20 g/mol	[2][6]	
Molecular Formula	C7H16O2	[1]	

Experimental Protocols

The following sections detail the standard laboratory procedures for the determination of boiling point and density for a liquid organic compound such as **1,5-dimethoxypentane**.

Boiling Point Determination via Simple Distillation

This method is suitable for determining the boiling point of a liquid by distillation, a process that also serves to purify the substance.[7][8] It is appropriate when a sufficient quantity of the sample (typically >5 mL) is available.[1][6]

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer (-10 to 200 °C range)

- Heating mantle or sand bath
- Boiling chips or magnetic stir bar
- Clamps and stand

Procedure:

- Assembly: Assemble the simple distillation apparatus, ensuring all glass joints are securely clamped. The thermometer bulb should be positioned so that its top is level with the bottom of the side-arm leading to the condenser.[\[4\]](#)
- Sample Preparation: Place approximately 10-15 mL of **1,5-dimethoxypentane** into the distillation flask. Add a few boiling chips to ensure smooth boiling.
- Heating: Begin gently heating the distillation flask. The liquid will start to boil, and its vapor will rise.
- Equilibrium: As the vapor reaches the thermometer, the temperature reading will rise sharply and then stabilize. This stable temperature, observed when the vapor is continuously condensing on the thermometer bulb and dripping into the condenser, is the boiling point.[\[8\]](#)
- Data Recording: Record the temperature at which a steady distillation rate (e.g., 1-2 drops per second) is maintained.[\[8\]](#) Also, record the ambient atmospheric pressure, as boiling point is pressure-dependent.[\[6\]](#)
- Completion: Stop heating once a small amount of liquid remains in the distillation flask to avoid distilling to dryness.

Density Determination via Pycnometer

The pycnometer method is a highly precise technique for determining the density of a liquid by measuring the mass of a precisely known volume.[\[2\]](#)[\[9\]](#)[\[10\]](#)

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume (e.g., 10 mL or 25 mL)

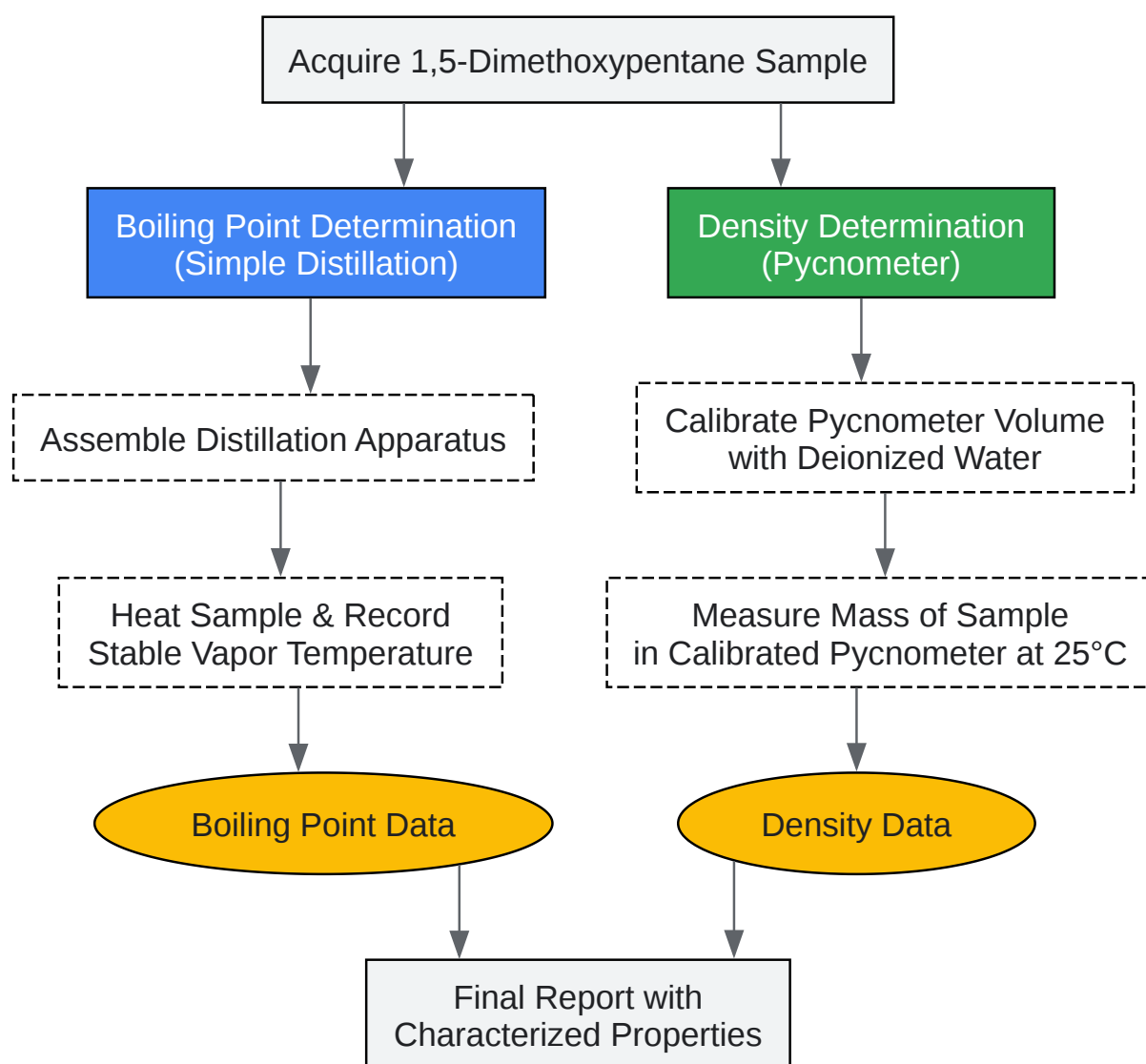
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- Pasteur pipette

Procedure:

- Calibration (Determination of Pycnometer Volume):
 - Thoroughly clean and dry the pycnometer and its stopper.
 - Weigh the empty, dry pycnometer with its stopper on an analytical balance (m_0).^[5]
 - Fill the pycnometer with deionized water of a known temperature (e.g., 25 °C). Insert the stopper, allowing excess water to exit through the capillary.
 - Place the filled pycnometer in a constant temperature water bath set to the desired temperature (25 °C) to allow for thermal equilibration.
 - Remove the pycnometer, carefully dry the exterior, and weigh it (m_1).
 - Calculate the volume of the pycnometer (V) using the known density of water (ρ_{water}) at that temperature: $V = (m_1 - m_0) / \rho_{\text{water}}$.^[5]
- Measurement of **1,5-Dimethoxypentane** Density:
 - Empty and thoroughly dry the calibrated pycnometer.
 - Fill the pycnometer with **1,5-dimethoxypentane**.
 - Repeat the thermal equilibration step in the constant temperature water bath (25 °C).
 - Carefully dry the exterior and weigh the pycnometer filled with the sample (m_2).
 - Calculate the mass of the sample: $m_{\text{sample}} = m_2 - m_0$.
 - Calculate the density of the sample (ρ_{sample}) using the formula: $\rho_{\text{sample}} = m_{\text{sample}} / V$.

Visualization of Experimental Workflow

The logical sequence for determining the physicochemical properties of **1,5-dimethoxypentane** is outlined in the diagram below. This workflow starts with sample acquisition and branches into the parallel determination of boiling point and density, culminating in the final reporting of the characterized properties.



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Caption: Workflow for the determination of boiling point and density.

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